

Essential Safety and Operational Guide for Handling 3-(2-Thenoyl)propionic Acid

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Compound of Interest

Compound Name: 3-(2-Thenoyl)propionic acid

Cat. No.: B188895

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This guide provides critical safety and logistical information for the handling and disposal of **3-(2-Thenoyl)propionic acid**, tailored for research, scientific, and drug development professionals.

Chemical Identifier:

- Name: **3-(2-Thenoyl)propionic acid**
- CAS Number: 4653-08-1
- Molecular Formula: C8H8O3S
- Molecular Weight: 184.21 g/mol [\[1\]](#)[\[2\]](#)

Primary Hazards:

- Causes skin irritation.[\[1\]](#)[\[3\]](#)
- Causes serious eye irritation.[\[1\]](#)[\[3\]](#)
- May cause respiratory irritation.[\[1\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to ensure safety when handling **3-(2-Thenoyl)propionic acid**. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specifications and Standards
Eye and Face Protection	Chemical safety goggles or a face shield.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl).	Consult the glove manufacturer's compatibility chart for specific breakthrough times.
Laboratory coat.	Fully buttoned lab coat to protect street clothing.	
Additional protective clothing (e.g., apron, coveralls).	As needed, based on the scale of the operation, to prevent skin exposure. ^[4]	
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required if exposure limits are exceeded or if irritation or other symptoms are experienced. A particulates filter conforming to EN 143 is recommended. ^[4]

Operational Plan: Handling Procedures

Engineering Controls:

- Work in a well-ventilated area.
- Use a laboratory chemical fume hood for all procedures involving this compound.

Safe Handling Practices:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Read the Safety Data Sheet (SDS) thoroughly.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[5]
 - Do not breathe dust or fumes.[5]
 - Wash hands thoroughly after handling.[4]
 - Use non-sparking tools and take precautionary measures against static discharge if the compound is in a flammable solvent.[6]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5]
 - Keep away from heat and sources of ignition.[4]

Disposal Plan

Waste Collection:

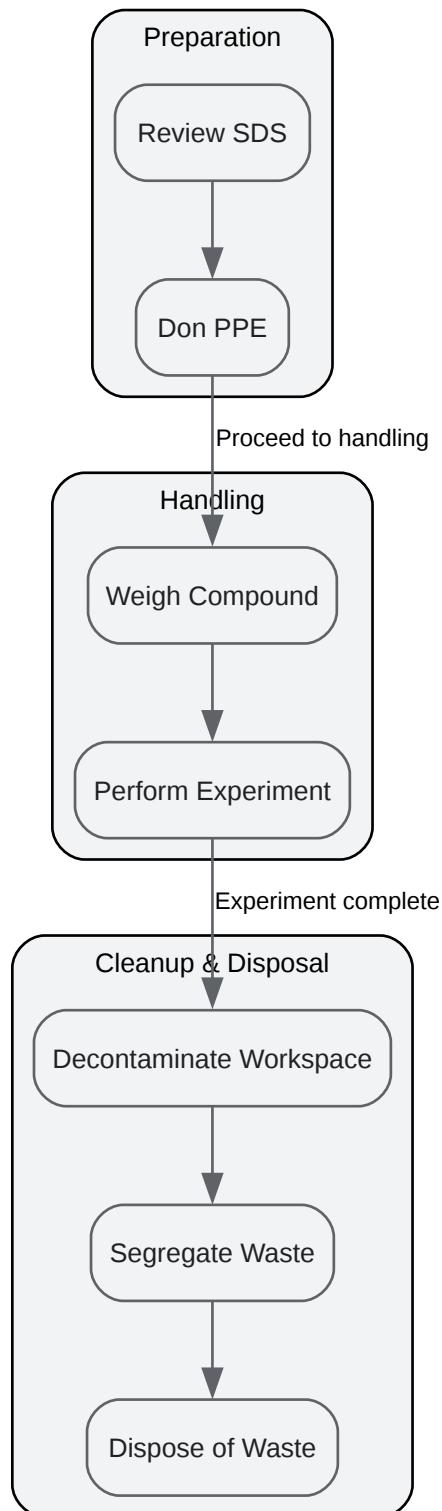
- Collect waste material in a designated, compatible, and properly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility is confirmed.

Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4][5]
- Handle uncleaned containers as you would the product itself.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **3-(2-Thenoyl)propionic acid** in a laboratory setting.



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Caption: Workflow for handling **3-(2-Thenoyl)propionic acid**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 3-(2-Thenoyl)propionic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b188895#personal-protective-equipment-for-handling-3-2-thenoyl-propionic-acid>]

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